

Personal protective equipment for handling Isradipine

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Compound of Interest

Compound Name: Isradipine

Cat. No.: B148454

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Essential Safety and Handling Guide for Isradipine

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Isradipine**, a dihydropyridine calcium channel blocker.

Hazard Identification and Personal Protective Equipment

Isradipine presents several hazards that necessitate the use of appropriate personal protective equipment (PPE). The compound is classified as toxic if swallowed, causes serious eye irritation, and is very toxic to aquatic life with long-lasting effects.^{[1][2][3]}

Summary of Hazards:

Hazard Statement	GHS Classification
H301: Toxic if swallowed	Acute Toxicity, Oral (Category 3)
H319: Causes serious eye irritation	Serious Eye Damage/Eye Irritation (Category 2A)
H372: Causes damage to organs through prolonged or repeated exposure	Specific Target Organ Toxicity - Repeated Exposure (Category 1)
H410: Very toxic to aquatic life with long lasting effects	Hazardous to the Aquatic Environment, Acute Hazard (Category 1) and Chronic Hazard (Category 1)

Recommended Personal Protective Equipment (PPE):

To mitigate the risks associated with handling **Isradipine**, the following PPE is mandatory:

PPE Item	Specification
Eye Protection	Safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [2] [4]
Hand Protection	Protective gloves. Gloves must be inspected prior to use. [2] [4]
Skin and Body Protection	Impervious clothing, such as a lab coat. [2]
Respiratory Protection	A suitable respirator should be used if dust is generated and ventilation is inadequate. [2] Ensure adequate ventilation. [2] [5]

Operational Plan for Handling and Disposal

A clear, step-by-step plan is crucial for the safe handling and disposal of **Isradipine**.

Step 1: Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.

- Store the compound in a tightly sealed container in a cool, well-ventilated area.[\[2\]](#)
- Keep it away from direct sunlight and sources of ignition.[\[2\]](#)
- Recommended storage temperatures are -20°C for the powder and -80°C when in solvent.
[\[2\]](#)[\[6\]](#)

Step 2: Handling and Preparation of Solutions

- All handling should be performed in a designated area, preferably in a chemical fume hood to avoid inhalation of dust or aerosols.[\[2\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- **Isradipine** is practically insoluble in water but soluble in ethanol, acetone, chloroform, and methylene chloride.[\[7\]](#)[\[8\]](#)

Step 3: Accidental Release Measures

- In case of a spill, evacuate personnel to a safe area.[\[5\]](#)
- Use full personal protective equipment.[\[5\]](#)
- Avoid breathing dust or vapors.[\[5\]](#)
- Prevent further leakage or spillage if safe to do so.[\[5\]](#)
- Collect the spillage and dispose of it as hazardous waste.[\[2\]](#)
- Keep the product away from drains and water courses.[\[2\]](#)[\[5\]](#)

Step 4: First Aid Measures

- If Swallowed: Get emergency medical help immediately.[\[9\]](#) Rinse mouth.[\[2\]](#)[\[9\]](#) Do NOT induce vomiting.[\[5\]](#)

- If in Eyes: Rinse cautiously with water for several minutes.[9] Remove contact lenses, if present and easy to do. Continue rinsing.[9] Promptly call a physician.[2][5]
- On Skin: Rinse skin thoroughly with large amounts of water.[2][5] Remove contaminated clothing and shoes and call a physician.[2][5]
- If Inhaled: Immediately relocate the person to fresh air.[2][5] If breathing is difficult, give cardiopulmonary resuscitation (CPR).[5]

Step 5: Disposal Plan

- Dispose of the substance and its container in accordance with all applicable country, federal, state, and local regulations.[2]
- The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[4]
- Do not dispose of it with household trash or flush it down the toilet unless specifically instructed to do so.[10][11]
- For disposal of unused medicine, it is recommended to use a drug take-back program if available.[10] If not, the medicine can be mixed with an unappealing substance like dirt or cat litter, placed in a sealed plastic bag, and then thrown in the household trash.[10][11]

Quantitative Toxicity Data

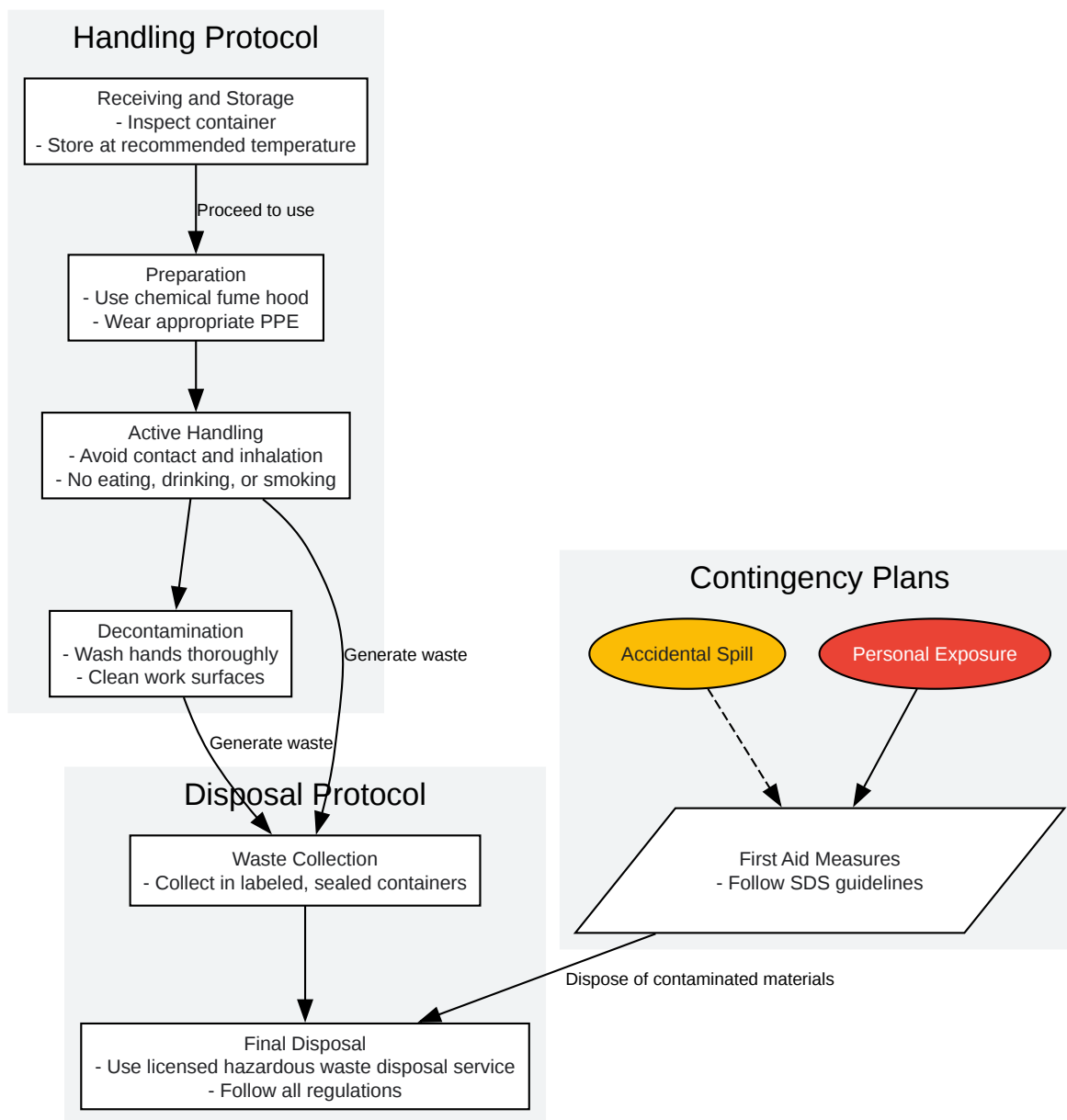
The following table summarizes the available quantitative toxicity data for **Isradipine**.

Species	Route of Administration	Lethal Dose (LD50) / Lethal Concentration (LC50)	Reference
Mice	Oral	> 200 mg/kg	[7][12]
Rabbits	Oral	~ 50 mg/kg	[7][12]
Rats	Oral	> 2000 mg/kg	[7][12]

Isradipine Handling and Disposal Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **Isradipine**.

Isradipine Handling and Disposal Workflow



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Caption: Workflow for safe handling and disposal of **Isradipine**.

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